

Stability and proper storage conditions for 2,2-Dimethyl-4-oxopentanenitrile

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Compound of Interest

Compound Name: 2,2-Dimethyl-4-oxopentanenitrile

Cat. No.: B2769413

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Technical Support Center: 2,2-Dimethyl-4-oxopentanenitrile

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and proper storage of **2,2-Dimethyl-4-oxopentanenitrile**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for 2,2-Dimethyl-4-oxopentanenitrile?

For long-term storage, it is recommended to store **2,2-Dimethyl-4-oxopentanenitrile** in a tightly sealed container in a cool, dry, and well-ventilated area, protected from light. Some suppliers recommend refrigeration at 2-8°C. Always refer to the product-specific information provided by the supplier.

Q2: What is the general stability of 2,2-Dimethyl-4-oxopentanenitrile?

2,2-Dimethyl-4-oxopentanenitrile is stable under proper storage conditions. However, it is sensitive to moisture, strong acids, strong bases, and oxidizing agents.[1] The presence of both a nitrile and a ketone functional group makes it susceptible to hydrolysis and other degradation pathways under non-optimal conditions.[2]

Q3: What are the known degradation pathways for **2,2-Dimethyl-4-oxopentanenitrile**?

Under accelerated conditions, the primary degradation pathways include the hydrolysis of the nitrile group to a carboxylic acid in acidic conditions, and to an amide in basic conditions.[2] The ketone functionality can also be involved in degradation, for instance, through enol tautomerization.[2]

Q4: Are there any known incompatibilities for this compound?

Yes, **2,2-Dimethyl-4-oxopentanenitrile** is incompatible with strong oxidizing agents, strong acids, and strong bases.[1] Contact with these substances should be avoided to prevent vigorous reactions and degradation of the compound.

Q5: How should I handle spills of **2,2-Dimethyl-4-oxopentanenitrile**?

In case of a spill, it is important to avoid generating dust. You should sweep up the material and place it into a suitable, sealed disposal container. Ensure the area is well-ventilated and use appropriate personal protective equipment (PPE), including gloves and eye protection.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpected peaks in analytical chromatogram (e.g., HPLC, GC)	Degradation of the compound.	<ul style="list-style-type: none">- Verify the storage conditions and age of the compound.- Check for potential exposure to moisture, light, or incompatible substances.- Prepare fresh solutions for analysis.- Consider performing a forced degradation study to identify potential degradation products.
Poor reactivity in a synthesis	Compound has degraded, leading to lower purity.	<ul style="list-style-type: none">- Confirm the purity of the starting material using an appropriate analytical technique (e.g., NMR, GC-MS).- If degradation is suspected, purify the compound before use (e.g., by distillation or chromatography).- Ensure reaction conditions are anhydrous if the reaction is sensitive to moisture.
Physical appearance has changed (e.g., color change, clumping)	Absorption of moisture or degradation.	<ul style="list-style-type: none">- Do not use the compound if its physical appearance has significantly changed.- Store the compound in a desiccator to prevent moisture absorption.- If possible, re-test the purity of the material before use.

Stability Data

The following table summarizes the stability of **2,2-Dimethyl-4-oxopentanenitrile** under accelerated conditions.

pH	Temperature (°C)	Half-Life (Days)	Major Degradation Pathway
2	50	7	Nitrile → Carboxylic Acid[2]
7	50	30	Ketone → Enol Tautomer[2]
12	50	3	Nitrile → Amide[2]

Experimental Protocols

Protocol: Forced Degradation Study for 2,2-Dimethyl-4-oxopentanenitrile

This protocol outlines a general procedure for conducting a forced degradation study to identify potential degradation products and pathways.

1. Preparation of Stock Solution:

- Prepare a stock solution of **2,2-Dimethyl-4-oxopentanenitrile** in a suitable solvent (e.g., acetonitrile or methanol) at a concentration of approximately 1 mg/mL.

2. Stress Conditions:

- Acid Hydrolysis:
 - To an aliquot of the stock solution, add an equal volume of 1N HCl.
 - Incubate the solution at 60°C for 24 hours.
 - After incubation, cool the solution to room temperature and neutralize with 1N NaOH.
- Base Hydrolysis:

- To an aliquot of the stock solution, add an equal volume of 1N NaOH.
- Incubate the solution at 60°C for 24 hours.
- After incubation, cool the solution to room temperature and neutralize with 1N HCl.
- Oxidative Degradation:
 - To an aliquot of the stock solution, add an equal volume of 3% hydrogen peroxide.
 - Keep the solution at room temperature for 24 hours.
- Thermal Degradation:
 - Place a solid sample of the compound in an oven at 70°C for 48 hours.
 - Also, heat an aliquot of the stock solution at 70°C for 48 hours.
- Photostability:
 - Expose an aliquot of the stock solution to a calibrated light source (e.g., providing an overall illumination of not less than 1.2 million lux hours and an integrated near ultraviolet energy of not less than 200 watt hours/square meter).
 - Simultaneously, keep a control sample, protected from light (e.g., wrapped in aluminum foil), under the same temperature conditions.

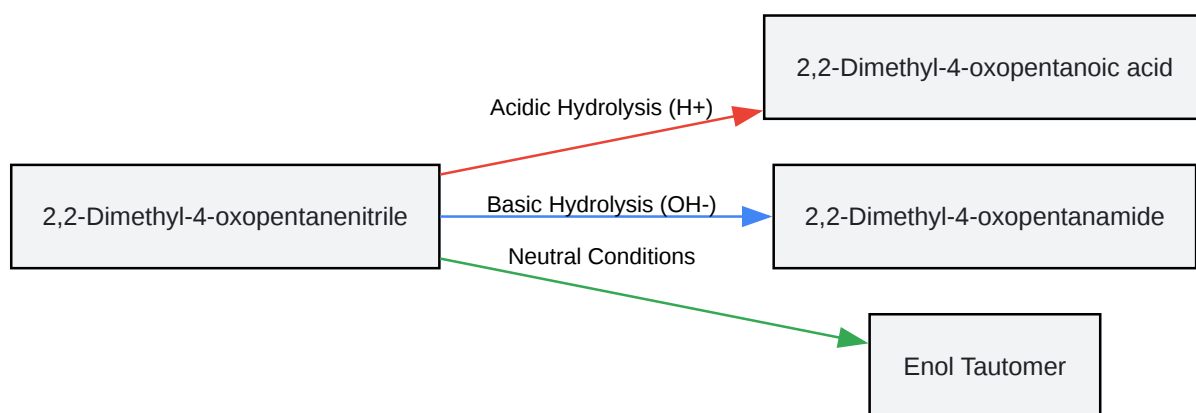
3. Sample Analysis:

- Analyze all stressed samples and a non-stressed control sample by a stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC) with a UV detector or Mass Spectrometry (MS).
- The analytical method should be capable of separating the parent compound from its degradation products.

4. Data Evaluation:

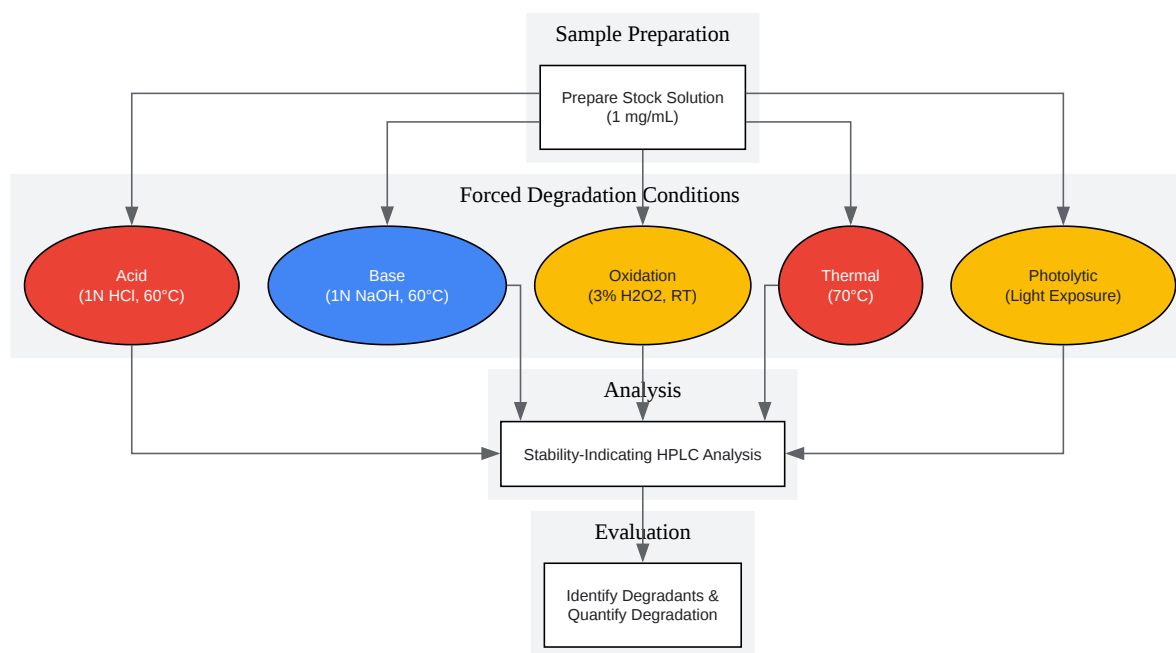
- Compare the chromatograms of the stressed samples with the control sample to identify any new peaks corresponding to degradation products.
- Calculate the percentage of degradation for each stress condition.
- If possible, identify the structure of the major degradation products using techniques like LC-MS or NMR.

Visualizations



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Caption: Major degradation pathways of **2,2-Dimethyl-4-oxopentanenitrile**.



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Caption: Workflow for a forced degradation study.

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